

Comprehensive Disposal Guide: 4-Chloro-2-cyclohexyl-1-ethynylbenzene[1]

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Compound of Interest

Compound Name: 4-Chloro-2-cyclohexyl-1-ethynylbenzene

Cat. No.: B8815701

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Executive Summary & Immediate Action

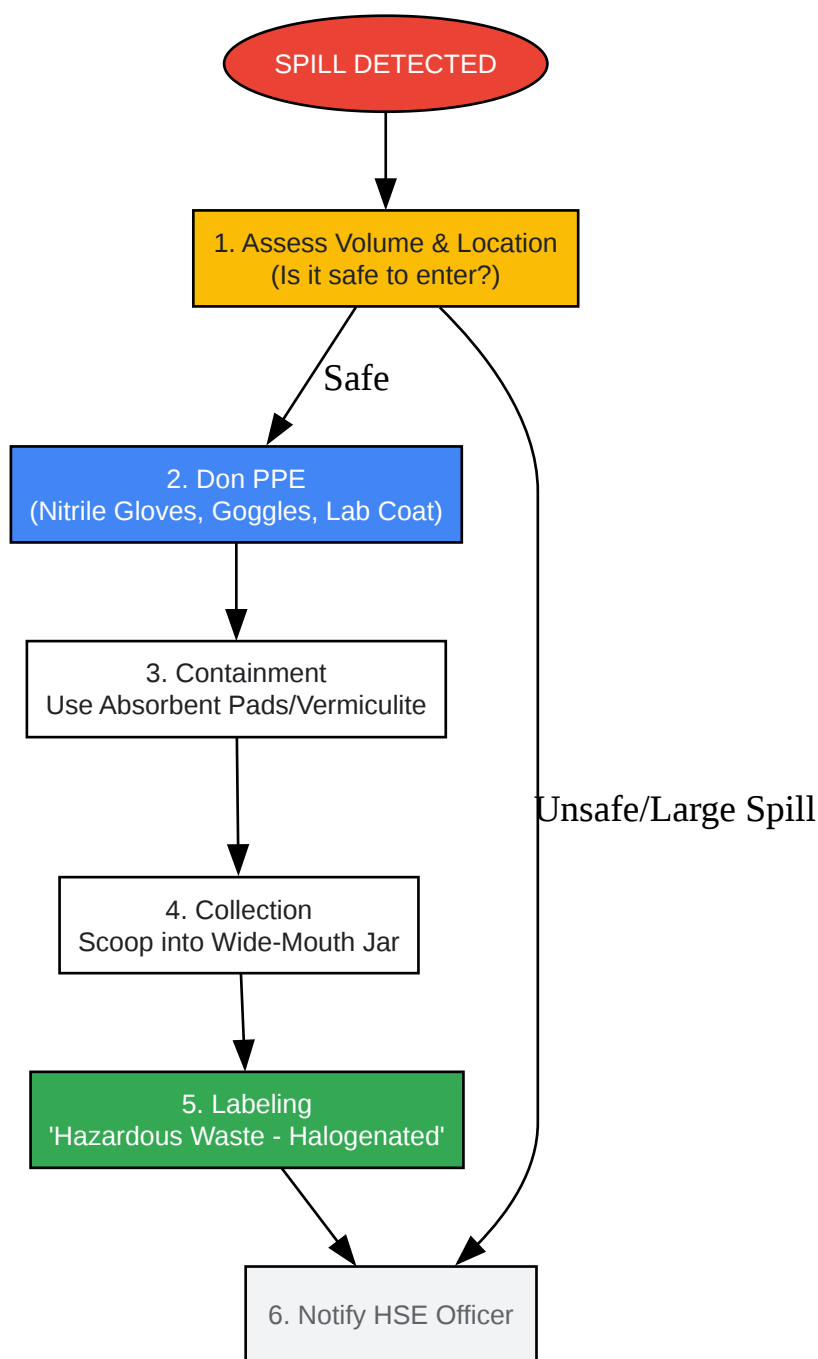
4-Chloro-2-cyclohexyl-1-ethynylbenzene (CAS: N/A - Custom Intermediate) is a halogenated aryl alkyne. Due to the presence of a terminal alkyne group and a chlorine substituent, this compound presents specific stability and environmental risks. It must be managed as Halogenated Organic Waste and disposed of via high-temperature incineration.

CRITICAL PROHIBITION:

- DO NOT mix with strong oxidizing agents or alkaline metals (Cu, Ag) due to shock-sensitive acetylide formation risk.[1]
- DO NOT dispose of down the drain.[2] This compound is a likely Marine Pollutant.

Immediate Spill Response Workflow

For spills < 100 mL/g inside a fume hood.



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Figure 1: Immediate spill response logic flow. Ensure sufficient ventilation during all steps.

Chemical Profile & Hazard Identification

To dispose of this chemical safely, you must understand its functional groups.[1] It is not a standard commodity chemical; therefore, its hazards are derived from Structure-Activity

Relationships (SAR) with analogous compounds (e.g., 1-chloro-4-ethynylbenzene).[1]

| Feature | Chemical Moiety | Disposal Implication |
|-------------|-------------------------|---|
| Reactivity | Terminal Alkyne (-C≡CH) | Acidic Proton: Can form explosive metal acetylides with Copper, Silver, or Mercury.[1] Avoid metal containers. |
| Toxicity | Chlorobenzene Core | Hepatotoxic/Irritant: Requires incineration with flue gas scrubbing (to capture HCl). |
| Environment | Cyclohexyl Group | Lipophilic: High potential for bioaccumulation. Classified as "Dangerous to the Environment" (H410/H411). |
| State | High MW (~218.7 g/mol) | Likely a viscous oil or low-melting solid. Flash point estimated >90°C (Combustible, not Flammable D001).[1] |

Primary Hazards (GHS Classification Extrapolated):

- H315/H319: Causes skin and serious eye irritation.[3][4][5]
- H410: Very toxic to aquatic life with long-lasting effects.[6]
- H227: Combustible liquid (if liquid state).



Waste Characterization & Segregation

Proper characterization is the legal basis for disposal. Under the Resource Conservation and Recovery Act (RCRA), this material must be evaluated to determine its waste code.[1][7]

RCRA Classification Logic

- Is it a Listed Waste?
 - No. It is not on the F, K, P, or U lists specifically.
- Is it a Characteristic Waste?
 - Ignitability (D001): Unlikely (Flash point likely $>60^{\circ}\text{C}$). However, if in solution with organic solvents (e.g., Hexane, EtOAc), the mixture is D001.[1]
 - Toxicity (D018-D043): It contains a chlorobenzene moiety but is not Chlorobenzene (D021). However, it may degrade to regulated components.[1]
- Industry Standard Classification:
 - Non-Regulated Halogenated Waste. Despite not being strictly RCRA-regulated by CAS number, industry best practice dictates managing it as Hazardous Halogenated Waste due to its environmental persistence and incineration requirements.[1]

Segregation Protocol

- Stream: Halogenated Organic Waste.
- Container: HDPE or Glass (Amber). NO METAL CANS (due to alkyne).
- Compatibility:
 -  Compatible: Dichloromethane, Chloroform, Chlorobenzene.[1]
 -  Incompatible: Acetone (non-halogenated stream contamination), Nitric Acid (violent oxidation), Aqueous waste (phase separation).[1]

Step-by-Step Disposal Procedures

Scenario A: Pure Chemical (Expired/Unused Reagent)

- Container Selection: Use the original manufacturer container if intact. If transferring, use a screw-top glass jar with a Teflon-lined cap.[1]
- Labeling: Attach a hazardous waste tag.

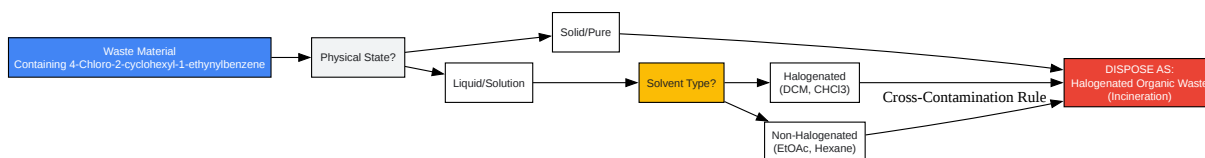
- Constituents: "**4-Chloro-2-cyclohexyl-1-ethynylbenzene** (100%)".
- Hazard Checkbox: Toxic, Irritant, Environmental Hazard.[1]
- Storage: Store in the "Halogenated Waste" satellite accumulation area. Keep away from heat sources.
- Disposal: Hand over to your institution's EHS hazardous waste contractor for High-Temperature Incineration.

Scenario B: Reaction Mixture (In Solution)

Most commonly, this chemical will be dissolved in a solvent (e.g., Dichloromethane or Ethyl Acetate).[1]

- Determine Primary Solvent:
 - If solvent is Halogenated (DCM, Chloroform): Pour into Halogenated Waste carboy.[1]
 - If solvent is Non-Halogenated (Ethyl Acetate, Hexane):
 - Rule: "The Solution to Pollution is NOT Dilution." However, if the halogenated solute concentration is <1-2%, some facilities allow Non-Halogenated streams.[1]
 - Best Practice: ALWAYS default to the Halogenated Waste stream for this compound to prevent contaminating fuel-blending streams used for cement kilns.
- Quenching (If Reactive):
 - If the alkyne is activated (e.g., Lithium acetylide intermediate), quench carefully with Methanol/Water before placing in waste container.[1]
- Record Keeping: Log the approximate concentration on the waste tag.

Disposal Decision Tree



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Figure 2: Decision logic for selecting the correct waste stream. Note that even in non-halogenated solvents, the presence of the chloro-alkyne dictates the Halogenated stream to ensure proper destruction.[1]

Regulatory & Compliance Framework

US EPA (RCRA)

While not a "Listed" waste, the generator is responsible for determining if the waste exhibits hazardous characteristics (40 CFR § 262.11).[1]

- Generator Status: Ensure your facility's monthly generation limits are not exceeded by bulk disposal of this heavy intermediate.
- Land Ban: Halogenated organic compounds are generally prohibited from land disposal (Land Disposal Restrictions - LDR) without prior treatment (incineration).

Transport (DOT)

If shipping waste off-site:

- Proper Shipping Name: Waste Environmentally Hazardous Substance, Liquid, N.O.S. (**4-Chloro-2-cyclohexyl-1-ethynylbenzene**).[1]
- UN Number: UN 3082.
- Class: 9.

- Packing Group: III.

References

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- PubChem. Compound Summary: 1-Chloro-2-ethynylbenzene (Structural Analog). Retrieved from [[Link](#)]
- University of British Columbia. Organic Solvent Waste Disposal - Safety & Risk Services. Retrieved from [[Link](#)]

Disclaimer: This guide is based on current chemical safety standards and Structure-Activity Relationship (SAR) analysis. Always consult your institution's Chemical Hygiene Plan (CHP) and the specific Safety Data Sheet (SDS) provided by your chemical supplier before handling.

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